

The Solubility Profile of 1,8-Nonadiyne in Organic Solvents: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,8-Nonadiyne, a terminal alkyne with the chemical formula C₉H₁₂, is a valuable building block in organic synthesis, finding applications in the development of novel therapeutics and functional materials. A thorough understanding of its solubility characteristics in various organic solvents is paramount for its effective use in reaction design, purification processes, and formulation development. This technical guide provides a comprehensive overview of the available information on the solubility of **1,8-nonadiyne**, outlines general experimental protocols for solubility determination, and presents a logical workflow for assessing its solubility.

Physicochemical Properties of 1,8-Nonadiyne

A foundational understanding of the physical and chemical properties of **1,8-nonadiyne** is essential for interpreting its solubility behavior.



Property	Value	Reference
Molecular Formula	C ₉ H ₁₂	[1][2]
Molecular Weight	120.19 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Density	0.799 g/mL at 25 °C	[3]
Boiling Point	55-55.5 °C at 13 mmHg	[3]
Melting Point	-21 °C	[3]
Water Solubility	Not miscible or difficult to mix in water	[1][5]

Solubility of 1,8-Nonadiyne in Organic Solvents

As a nonpolar hydrocarbon, **1,8-nonadiyne** is generally expected to be soluble in nonpolar organic solvents, in accordance with the principle of "like dissolves like".[6][7] Alkynes, as a class of compounds, typically exhibit good solubility in solvents such as hexane, ether, and toluene.[8]

Quantitative Solubility Data:

Despite extensive literature searches, specific quantitative solubility data for **1,8-nonadiyne** in common organic solvents (e.g., in g/100 mL or mol/L) is not readily available in published resources. This highlights a knowledge gap in the comprehensive physicochemical characterization of this compound. The lack of such data necessitates that researchers determine the solubility of **1,8-nonadiyne** experimentally for their specific applications and solvent systems.

Qualitative Solubility Observations:

Based on the general principles of solubility for alkynes, **1,8-nonadiyne** is anticipated to be miscible with or highly soluble in a range of common organic solvents, including but not limited to:

Alkanes: Hexane, Heptane



- · Aromatic Hydrocarbons: Toluene, Benzene
- Ethers: Diethyl ether, Tetrahydrofuran (THF)
- Halogenated Solvents: Dichloromethane, Chloroform
- Esters: Ethyl acetate

Its solubility in more polar solvents, such as alcohols (e.g., methanol, ethanol) and ketones (e.g., acetone), is likely to be lower but may still be significant for many synthetic purposes.

Experimental Protocol for Determining Solubility

In the absence of published quantitative data, the following general experimental protocol can be adapted to determine the solubility of **1,8-nonadiyne** in a specific organic solvent. This method is based on the gravimetric analysis of a saturated solution.

Materials:

- 1,8-Nonadiyne (of known purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or small flasks with secure caps
- Analytical balance (readable to at least 0.1 mg)
- · Vortex mixer or magnetic stirrer
- Temperature-controlled environment (e.g., water bath, incubator)
- Syringe filters (e.g., 0.2 μm PTFE)
- Pipettes and syringes
- Evaporating dish or pre-weighed vial

Procedure:



- Preparation of Supersaturated Solution:
 - Add an excess amount of 1,8-nonadiyne to a known volume of the chosen organic solvent in a sealed vial. The exact amount will depend on the expected solubility but should be sufficient to ensure a solid phase remains after equilibration.
 - Seal the vial tightly to prevent solvent evaporation.

Equilibration:

- Agitate the mixture vigorously using a vortex mixer or magnetic stirrer for a prolonged period (e.g., 24-48 hours) at a constant, controlled temperature. This ensures that the solution reaches equilibrium and becomes saturated.
- · Separation of Saturated Solution:
 - Allow the vial to stand undisturbed at the same constant temperature until the excess, undissolved 1,8-nonadiyne has settled.
 - Carefully draw a known volume of the clear supernatant (the saturated solution) using a syringe fitted with a syringe filter. The filter is crucial to remove any suspended microparticles of the solute.
- Solvent Evaporation:
 - Transfer the filtered saturated solution to a pre-weighed evaporating dish or vial.
 - Carefully evaporate the solvent under a gentle stream of inert gas (e.g., nitrogen) or in a
 vacuum oven at a temperature that will not cause the 1,8-nonadiyne to evaporate
 significantly.
- Gravimetric Analysis:
 - Once the solvent is completely removed, weigh the dish or vial containing the non-volatile
 1,8-nonadiyne residue.
 - The mass of the dissolved 1,8-nonadiyne is the difference between the final weight and the initial weight of the empty container.



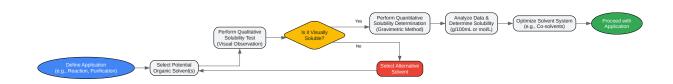
- · Calculation of Solubility:
 - Calculate the solubility using the following formula: Solubility (g/100 mL) = (Mass of residue (g) / Volume of saturated solution taken (mL)) * 100

Safety Precautions:

- **1,8-Nonadiyne** is a flammable liquid and an irritant.[1][2] Handle it in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Take precautions against static discharge.

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of **1,8-nonadiyne** for a research or development application.



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Caption: Workflow for assessing 1,8-nonadiyne solubility.

Conclusion

While specific quantitative solubility data for **1,8-nonadiyne** in organic solvents is currently lacking in the public domain, its chemical nature as a nonpolar alkyne provides a strong



indication of its likely solubility behavior. For applications requiring precise solubility values, the experimental protocol outlined in this guide provides a reliable method for their determination. A systematic approach to solubility assessment, as depicted in the workflow diagram, will enable researchers and developers to effectively select and optimize solvent systems for their work with **1,8-nonadiyne**, thereby facilitating its successful application in synthesis and materials science.

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